

Application Notes and Protocols for Tbaj-876 in M. tuberculosis Culture

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Compound of Interest

Compound Name: *Tbaj-876*

Cat. No.: *B15565333*

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Introduction

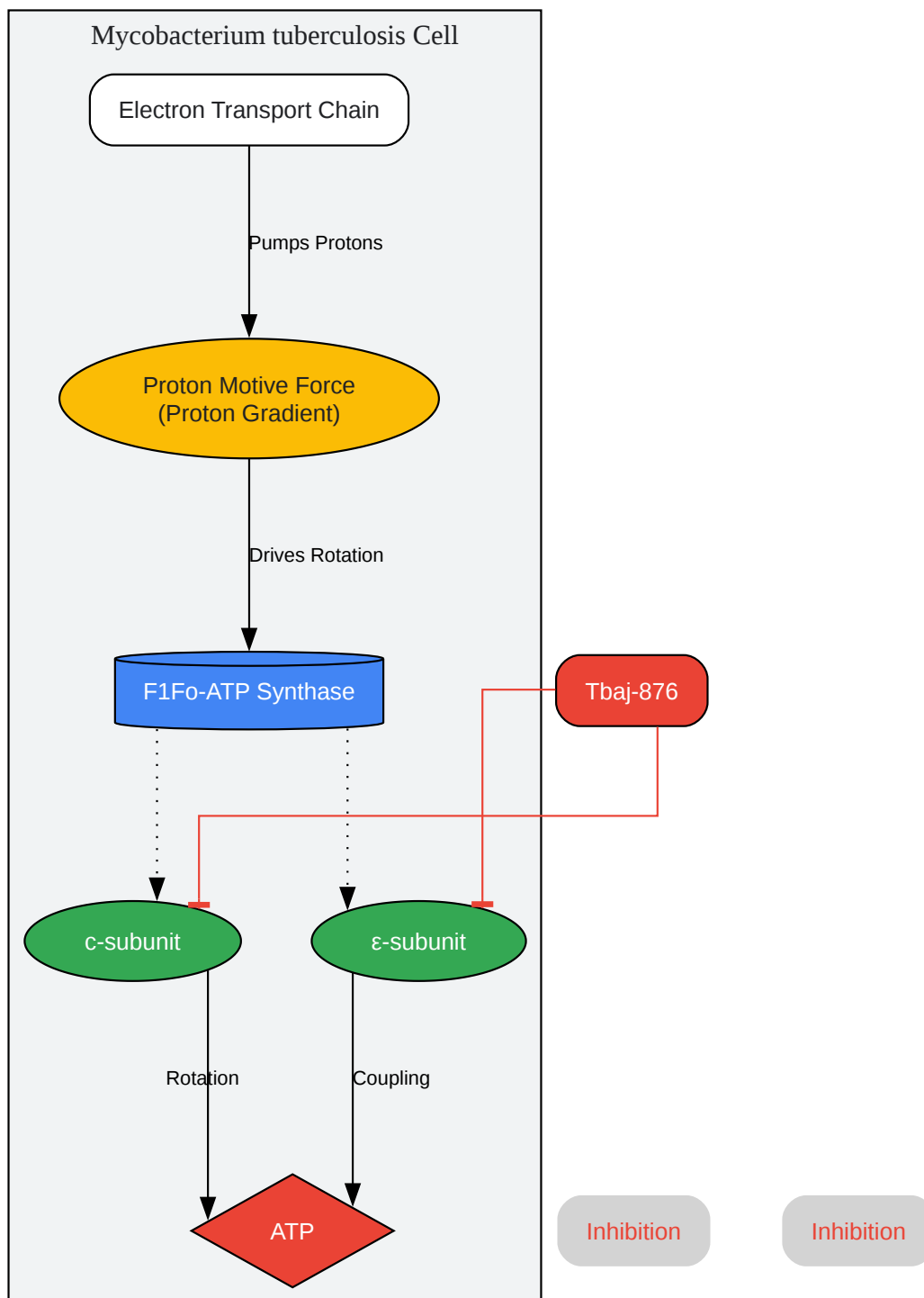
Tbaj-876 is a next-generation diarylquinoline, an analogue of bedaquiline, with potent antimycobacterial activity against Mycobacterium tuberculosis. It exhibits a more potent in vitro profile and an improved safety profile compared to its predecessor.^{[1][2]} This document provides detailed application notes and experimental protocols for the use of **Tbaj-876** in M. tuberculosis research, facilitating its evaluation as a potential candidate for tuberculosis treatment regimens.

Mechanism of Action

Tbaj-876 targets the F1Fo-ATP synthase, a crucial enzyme for energy metabolism in M. tuberculosis.^{[3][4][5]} Specifically, it inhibits the function of both the c-subunit and the ϵ -subunit of the ATP synthase. This dual-subunit targeting effectively blocks ATP synthesis, leading to bacterial cell death. The mechanism is similar to that of bedaquiline; however, **Tbaj-876** has demonstrated greater potency.

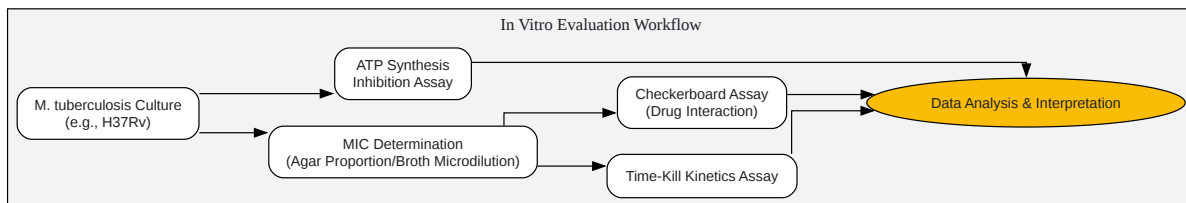
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **Tbaj-876** and a general workflow for its in vitro evaluation.



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Caption: Mechanism of action of **Tbaj-876** on *M. tuberculosis* F1Fo-ATP synthase.



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Caption: General experimental workflow for in vitro evaluation of **Tbaj-876**.

Quantitative Data Summary

The following tables summarize the in vitro activity of **Tbaj-876** against *M. tuberculosis*.

Table 1: Minimum Inhibitory Concentration (MIC) of **Tbaj-876** against *M. tuberculosis*

Strain	MIC (µg/mL)	MIC (nM)	Method	Reference
H37Rv	0.004	125	Not Specified	[5]
H37Rv	Not Specified	125	Not Specified	[5]
Beijing VN 2002-1585	0.004	Not Specified	Agar Proportion	Not Specified
H37Rv (Rv0678 mutant)	Not Specified	Not Specified	Not Specified	[2]

Table 2: In Vitro Bactericidal Activity of **Tbaj-876** against *M. tuberculosis* H37Rv

Concentration (x MIC)	Exposure Time	Log10 CFU/mL Reduction	Reference
3	21 days	~2	[5]
30	21 days	~4	[5]
300	21 days	~5	[5]

Table 3: Inhibition of ATP Synthesis by **Tbaj-876**

Parameter	Value	Mycobacterial Species	Reference
IC50	~30 nM	M. smegmatis (IMVs)	[6]

Experimental Protocols

Determination of Minimum Inhibitory Concentration (MIC) by Agar Proportion Method

This protocol is adapted from the Clinical and Laboratory Standards Institute (CLSI) guidelines. [\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Materials:

- M. tuberculosis isolate (e.g., H37Rv)
- Middlebrook 7H10 agar base
- Oleic acid-albumin-dextrose-catalase (OADC) enrichment
- **Tbaj-876** stock solution (in DMSO)
- Sterile saline with 0.05% Tween 80
- Sterile glass beads

- Petri dishes (quadrant plates or standard)
- McFarland 1.0 turbidity standard

Procedure:

- Media Preparation:
 - Prepare Middlebrook 7H10 agar according to the manufacturer's instructions.
 - Autoclave and cool to 48-50°C.
 - Aseptically add OADC enrichment.
 - Prepare serial dilutions of **Tbaj-876** in DMSO and add to the molten agar to achieve final concentrations ranging from 0.0005 to 0.064 µg/mL. Also, prepare a drug-free control plate.
 - Dispense the agar into Petri dishes.
- Inoculum Preparation:
 - Harvest a fresh culture of *M. tuberculosis* from solid media.
 - Transfer colonies to a tube with sterile saline-Tween 80 and glass beads.
 - Vortex for 1-2 minutes to create a uniform suspension.
 - Allow large particles to settle for 30 minutes.
 - Adjust the turbidity of the supernatant to match a McFarland 1.0 standard.
 - Prepare 10^{-2} and 10^{-4} dilutions of the standardized suspension in sterile saline-Tween 80.
- Inoculation and Incubation:
 - Inoculate each quadrant or plate (drug-containing and drug-free) with 100 µL of the 10^{-2} and 10^{-4} dilutions.

- Allow the inoculum to dry completely before inverting the plates.
- Incubate at 37°C in a 5% CO₂ atmosphere for 3-4 weeks.
- Result Interpretation:
 - Count the number of colonies on the drug-free control plates from the 10⁻⁴ dilution (should be between 50 and 200 colonies for a valid test).
 - The MIC is the lowest concentration of **Tbaj-876** that inhibits more than 99% of the bacterial population compared to the drug-free control.

Time-Kill Kinetics Assay

This protocol determines the bactericidal or bacteriostatic activity of **Tbaj-876** over time.[\[11\]](#)[\[12\]](#)

Materials:

- M. tuberculosis isolate (e.g., H37Rv)
- Middlebrook 7H9 broth with OADC enrichment and 0.05% Tween 80
- **Tbaj-876** stock solution
- Sterile culture tubes or flasks
- Middlebrook 7H10 agar plates

Procedure:

- Inoculum Preparation:
 - Grow M. tuberculosis in 7H9 broth to mid-log phase (OD₆₀₀ of 0.4-0.6).
 - Dilute the culture in fresh 7H9 broth to a final concentration of approximately 1-5 x 10⁵ CFU/mL.
- Assay Setup:

- Prepare culture tubes with 7H9 broth containing **Tbaj-876** at concentrations corresponding to 0x (growth control), 1x, 4x, 10x, and 30x the predetermined MIC.
- Inoculate each tube with the prepared bacterial suspension.
- Incubation and Sampling:
 - Incubate the cultures at 37°C with shaking.
 - At specified time points (e.g., 0, 1, 3, 7, 14, and 21 days), withdraw an aliquot from each culture.
 - Prepare serial 10-fold dilutions of each aliquot in sterile saline-Tween 80.
- CFU Enumeration:
 - Plate 100 µL of appropriate dilutions onto Middlebrook 7H10 agar plates.
 - Incubate the plates at 37°C for 3-4 weeks until colonies are visible.
 - Count the colonies and calculate the CFU/mL for each time point and concentration.
- Data Analysis:
 - Plot the $\log_{10}$ CFU/mL versus time for each concentration of **Tbaj-876**.
 - A ≥ 3 - $\log_{10}$ decrease in CFU/mL from the initial inoculum is considered bactericidal.

Checkerboard Assay for Drug Interaction

This assay is used to evaluate the interaction (synergistic, additive, indifferent, or antagonistic) between **Tbaj-876** and another antimicrobial agent.^{[3][13][14][15][16][17]}

Materials:

- M. tuberculosis isolate
- Middlebrook 7H9 broth with OADC enrichment

- **Tbaj-876** stock solution
- Stock solution of the second antimicrobial agent
- Sterile 96-well microtiter plates
- Resazurin solution (optional, for viability readout)

Procedure:

- Plate Setup:
 - In a 96-well plate, create a two-dimensional gradient of the two drugs.
 - Serially dilute **Tbaj-876** horizontally across the plate.
 - Serially dilute the second drug vertically down the plate.
 - The final plate should contain wells with each drug alone in a range of concentrations, as well as all possible combinations.
 - Include a drug-free growth control well.
- Inoculum Preparation and Inoculation:
 - Prepare an *M. tuberculosis* inoculum as described for the time-kill assay, adjusted to a final concentration of approximately 5×10^5 CFU/mL in 7H9 broth.
 - Add the inoculum to all wells of the checkerboard plate.
- Incubation and Reading:
 - Seal the plate and incubate at 37°C for 7-14 days.
 - Determine the MIC of each drug alone and in combination by visual inspection for turbidity or by adding a viability indicator like resazurin (blue to pink color change indicates growth).
- Data Analysis:

- Calculate the Fractional Inhibitory Concentration (FIC) for each drug:
 - $\text{FIC of Drug A} = (\text{MIC of Drug A in combination}) / (\text{MIC of Drug A alone})$
 - $\text{FIC of Drug B} = (\text{MIC of Drug B in combination}) / (\text{MIC of Drug B alone})$
- Calculate the FIC Index (FICI) by summing the individual FICs: $\text{FICI} = \text{FIC of Drug A} + \text{FIC of Drug B}$.
- Interpret the results:
 - $\text{FICI} \leq 0.5$: Synergy
 - $0.5 < \text{FICI} \leq 4.0$: Additive/Indifference
 - $\text{FICI} > 4.0$: Antagonism

ATP Synthesis Inhibition Assay in Inverted Membrane Vesicles (IMVs)

This assay directly measures the inhibitory effect of **Tbaj-876** on the ATP synthase activity.^{[4][6][18][19][20]}

Materials:

- Inverted membrane vesicles (IMVs) from *M. smegmatis* or *M. bovis* BCG
- **Tbaj-876** stock solution
- Reaction buffer (e.g., 50 mM HEPES-KOH pH 7.5, 100 mM KCl, 5 mM MgCl₂)
- ADP
- Succinate (as a respiratory substrate)
- Luciferin-luciferase ATP detection reagent
- Luminometer

Procedure:

- IMV Preparation:
 - Prepare IMVs from a culture of *M. smegmatis* or *M. bovis* BCG using standard methods such as French press disruption followed by ultracentrifugation.
- Assay Setup:
 - In a luminometer tube or a white 96-well plate, combine the reaction buffer, IMVs, ADP, and the luciferin-luciferase reagent.
 - Add varying concentrations of **Tbaj-876** to the reaction mixtures. Include a no-drug control.
- Initiation and Measurement:
 - Initiate the ATP synthesis reaction by adding succinate.
 - Immediately measure the luminescence over time. The rate of increase in luminescence is proportional to the rate of ATP synthesis.
- Data Analysis:
 - Determine the initial rate of ATP synthesis for each **Tbaj-876** concentration.
 - Plot the percentage of inhibition of ATP synthesis against the log of the **Tbaj-876** concentration.
 - Calculate the IC_{50} value, which is the concentration of **Tbaj-876** that inhibits 50% of the ATP synthase activity.

Safety Precautions

All work with *M. tuberculosis* must be conducted in a Biosafety Level 3 (BSL-3) laboratory by trained personnel following appropriate safety protocols. Standard personal protective equipment should be worn at all times. All materials and waste should be decontaminated according to institutional guidelines.

Conclusion

Tbaj-876 is a promising new antitubercular agent with a well-defined mechanism of action and potent in vitro activity. The protocols provided in this document offer a framework for the standardized evaluation of **Tbaj-876** and its analogues in a research setting, contributing to the development of new and improved treatment regimens for tuberculosis.

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